

Application Notes and Protocols: Isopentyl Formate in Fragrance and Perfumery

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Compound of Interest

Compound Name: Isopentyl formate

Cat. No.: B089575

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These application notes provide a comprehensive overview of the use of **isopentyl formate** as a fragrance ingredient. Detailed protocols for its analytical evaluation, sensory assessment, and stability testing are provided to ensure its effective and reliable application in fragrance and perfumery development.

Introduction to Isopentyl Formate in Fragrance

Isopentyl formate (also known as isoamyl formate) is a volatile ester recognized for its potent, fruity aroma.^{[1][2][3][4][5][6]} Its characteristic scent profile, reminiscent of apple, pear, plum, and blackcurrant, makes it a valuable component in the creation of a wide range of fragrances.^{[1][2][3][4][5][6]} It is utilized to impart fresh and fruity top notes in perfumes, cosmetics, soaps, and other scented consumer products.^{[1][2][5]} **Isopentyl formate** is found naturally in various fruits and foods, including apples, strawberries, and honey.^{[4][6]} For commercial applications, a nature-identical version is often synthesized to ensure consistent quality and supply.^[6]

Physicochemical and Olfactory Properties

A thorough understanding of the physicochemical and olfactory properties of **isopentyl formate** is essential for its effective use in fragrance formulations.

Table 1: Physicochemical Properties of **Isopentyl Formate**

Property	Value	Reference
Chemical Formula	C ₆ H ₁₂ O ₂	--INVALID-LINK--
Molecular Weight	116.16 g/mol	--INVALID-LINK--
Appearance	Colorless liquid	--INVALID-LINK--
Boiling Point	123-124 °C	--INVALID-LINK--
Density	0.859 g/mL at 25 °C	--INVALID-LINK--
Vapor Pressure	15.3 mm/Hg @ 25.00 °C	--INVALID-LINK--
Solubility	Soluble in ethanol and most fixed oils; limited solubility in water.	--INVALID-LINK--, --INVALID-LINK--
Flash Point	27 °C	--INVALID-LINK--

Table 2: Olfactory Profile of **Isopentyl Formate**

Attribute	Description	Reference
Odor Type	Fruity, Green	--INVALID-LINK--
Odor Description	Sweet, fruity, with notes of apple, pear, plum, and blackcurrant.	--INVALID-LINK--, --INVALID-LINK--
Typical Use Level	Varies by application; can range from a trace amount to several percent in the fragrance concentrate.	--INVALID-LINK--

Application in Fragrance Compositions

Isopentyl formate is primarily used as a top note ingredient, providing an initial burst of fruity freshness. Its high volatility means it is one of the first components of a fragrance to be perceived. It is often blended with other fruity esters, as well as floral and green notes, to create a well-rounded and appealing scent profile.

Typical Concentration of Fragrance Oil in Consumer Products:

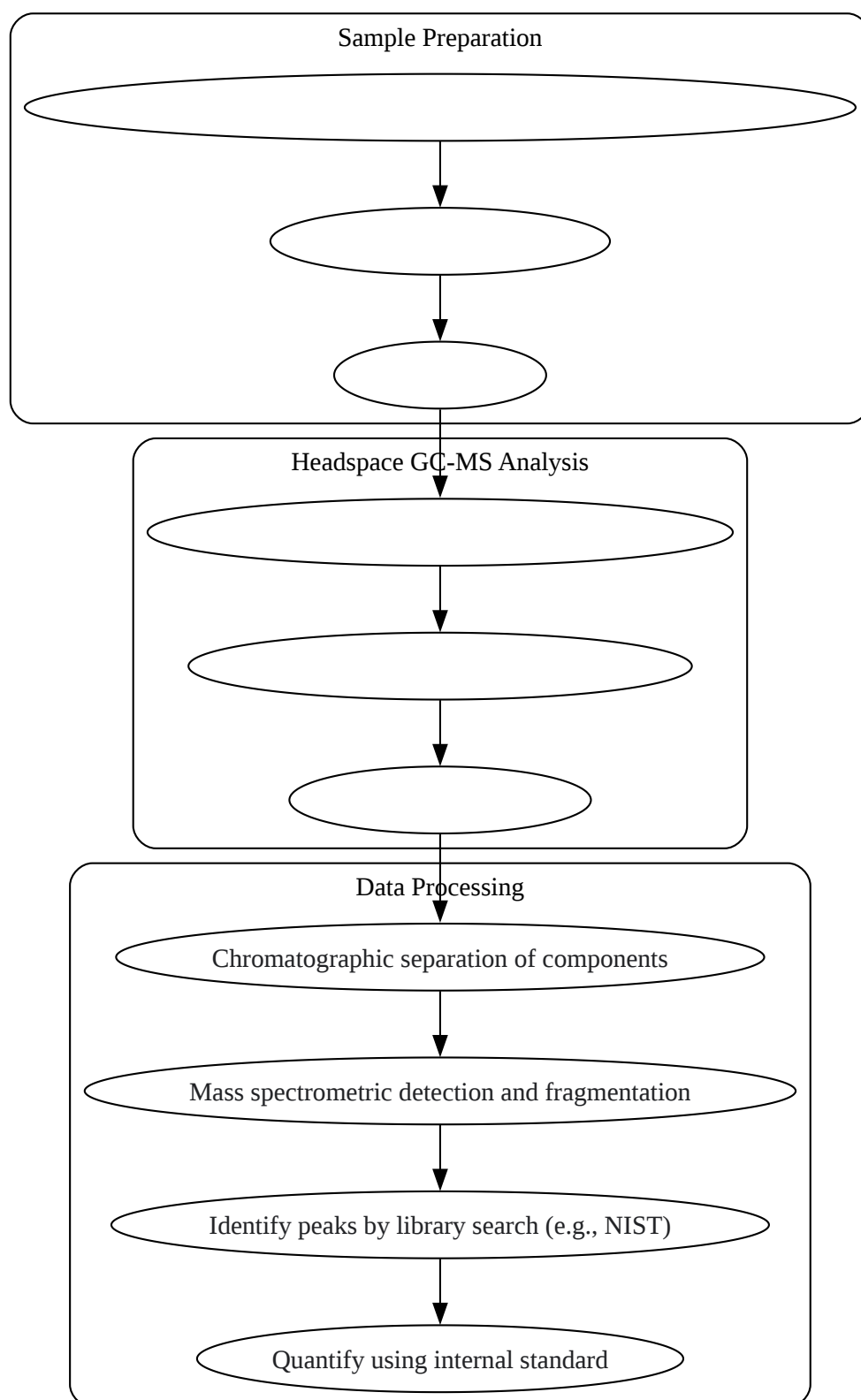
Product Type	Fragrance Oil Concentration (%)
Eau de Parfum (EdP)	15 - 20%
Eau de Toilette (EdT)	5 - 15%
Eau de Cologne (EdC)	2 - 4%
Soaps and Lotions	1 - 2%

Note: The concentration of **isopentyl formate** within the fragrance oil itself can vary significantly based on the desired olfactory effect.

Experimental Protocols

The following protocols provide detailed methodologies for the analytical and sensory evaluation of **isopentyl formate**.

This protocol outlines the identification and quantification of **isopentyl formate** in a fragrance mixture using headspace GC-MS. This technique is ideal for analyzing volatile compounds without complex sample preparation.



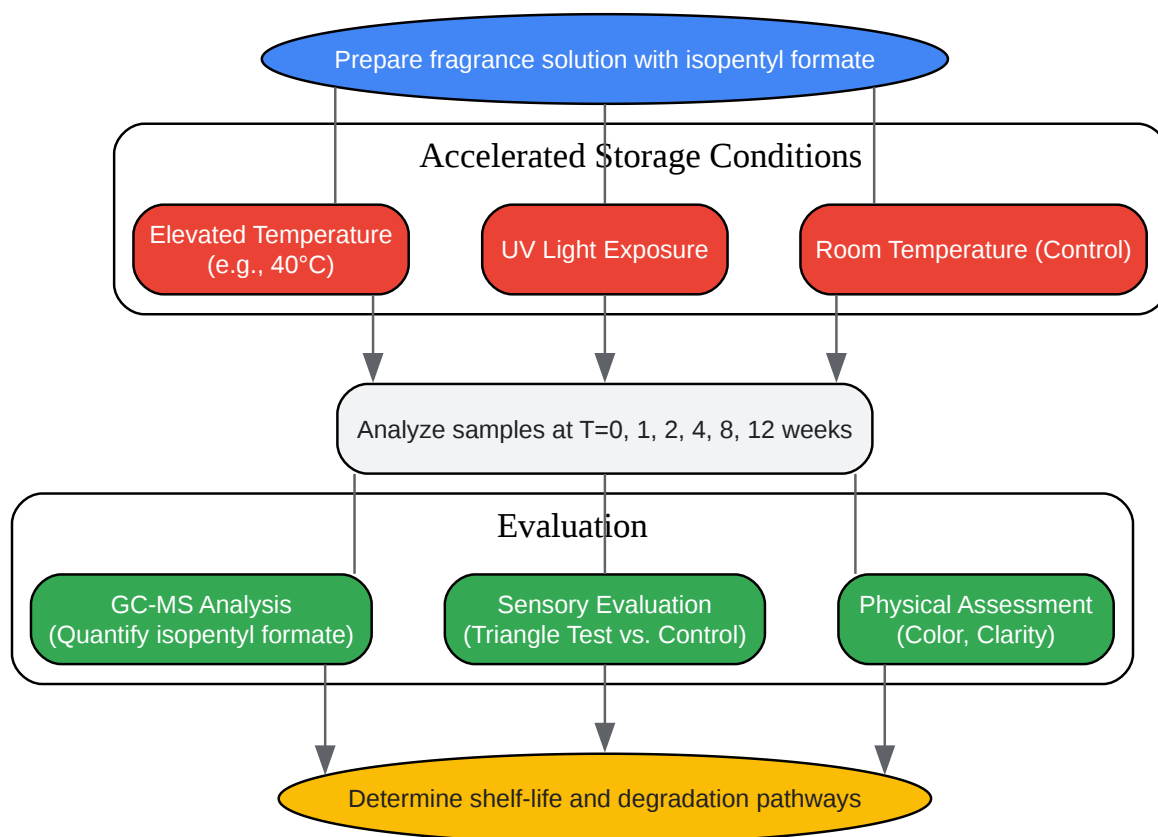
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Caption: Logical flow of a sensory triangle test.

Protocol Details:

- Panelist Selection:
 - Select a panel of at least 20-30 individuals who have been screened for their ability to detect fruity and ester-like aromas. Panelists should be free from colds or any condition that might affect their sense of smell.
- Sample Preparation:
 - Prepare two batches of the product to be tested (Sample A and Sample B). For evaluating **isopentyl formate**, these could be two different fragrance formulations in an ethanol base, or a standard versus a sample that has undergone stability testing.
 - Dip fragrance blotters into the samples and allow the solvent to evaporate for a consistent amount of time (e.g., 30 seconds).
 - Present each panelist with three coded blotters. Two blotters will be from one sample, and the third from the other sample (e.g., AAB, ABA, BAA, BBA, BAB, ABB). The presentation order should be randomized for each panelist.
- Evaluation Procedure:
 - Instruct panelists to sniff each blotter from left to right.
 - Ask them to identify which of the three samples is different from the other two.
 - Provide water and an odorless cracker to cleanse the palate (or in this case, reset the sense of smell) between evaluations if multiple tests are being conducted.
- Data Analysis:
 - Count the number of correct identifications.
 - Use a statistical table for triangle tests or a chi-squared test to determine if the number of correct answers is statistically significant (i.e., greater than what would be expected by chance, which is 1/3).

This protocol assesses the stability of **isopentyl formate** in a typical fragrance base (ethanol/water mixture) under accelerated conditions. [7][8][9] Workflow for Accelerated Stability Testing



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Caption: Workflow for accelerated stability testing of **isopentyl formate**.

Protocol Details:

- Sample Preparation:
 - Prepare a solution of **isopentyl formate** at a known concentration (e.g., 1%) in a base of 80% ethanol and 20% deionized water.
 - Divide the solution into multiple transparent glass vials.
- Storage Conditions:

- Store a set of samples under each of the following conditions:
 - Elevated Temperature: In an oven at 40°C.
 - UV Light Exposure: In a light cabinet with controlled UV exposure.
 - Control: At room temperature (20-25°C) in the dark.
- Time Points for Analysis:
 - Analyze samples from each condition at specified time points: T=0 (initial), 1, 2, 4, 8, and 12 weeks.
- Analytical and Sensory Evaluation:
 - GC-MS Analysis: At each time point, quantify the concentration of **isopentyl formate** using the protocol described in section 4.1 to determine the rate of degradation.
 - Sensory Evaluation: Conduct a triangle test (as per protocol 4.2) comparing the aged samples to the control sample stored at room temperature to assess any perceptible changes in aroma.
 - Physical Assessment: Visually inspect the samples for any changes in color or clarity.

Conclusion

Isopentyl formate is a versatile and impactful fragrance ingredient that, when used effectively, can significantly enhance the sensory profile of a wide range of products. The protocols outlined in these application notes provide a robust framework for the analytical and sensory evaluation of **isopentyl formate**, ensuring its quality, stability, and desired olfactory performance in final fragrance formulations. Adherence to these standardized methodologies will enable researchers and perfumers to confidently incorporate this fruity ester into their creations.

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